

A Comprehensive Technical Guide to the Safety of 4-Bromobenzoic-d4 Acid

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Compound of Interest

Compound Name: 4-Bromobenzoic-d4 Acid

Cat. No.: B602585

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the safety information for **4-Bromobenzoic-d4 acid**, compiled from Safety Data Sheets (SDS). It is intended to serve as a technical guide for professionals in research and development. The safety, handling, and hazard information presented is primarily based on the non-deuterated analog, 4-Bromobenzoic acid, as its properties are representative for safety considerations.

Chemical Identification and Properties

4-Bromobenzoic-d4 acid is the deuterated form of 4-Bromobenzoic acid, often used as an internal standard or tracer in quantitative analysis.^[1] While its safety profile is analogous to its non-deuterated counterpart, the molecular weight differs.

Table 1: Physical and Chemical Properties			
Property	Value	Source	
Molecular Formula	C ₇ HD ₄ BrO ₂	[2]	Molecular Weight 205.04 g/mol [1][2][3] CAS Number 787624-24-2 Appearance White to off-white or beige solid powder/crystals. Melting Point 252-254 °C Boiling Point 299.8 °C at 760 mmHg Flash Point 135.1 °C Density 1.894 g/cm ³ Solubility Slightly soluble in water; soluble in hot water. Soluble in ethanol and DMSO. pKa 3.96 at 25°C Log Pow (n-octanol/water) 2.86 at 25°C

Hazard Identification and Classification

This substance is classified as hazardous. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.

| Acute Aquatic Toxicity | - | H402: Harmful to aquatic life. |

Signal Word: Warning

Hazard Pictogram: GHS07 (Exclamation mark)

Experimental and Safety Protocols

While detailed toxicological experimental data is not available in standard SDSs, established protocols for safe handling, emergency response, and storage are critical for laboratory personnel.

Immediate medical attention is recommended following any exposure.

Table 3: First-Aid Protocols

Exposure Route	Protocol
Inhalation	Remove the individual to fresh air. If breathing has stopped, provide artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. If skin irritation persists, get medical advice.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

| Ingestion | Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. |

Table 4: Fire-Fighting Protocols

Measure	Protocol
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or appropriate foam.
Unsuitable Extinguishing Media	Do not use a heavy water stream.
Hazardous Combustion Products	During a fire, irritating and highly toxic gases may be generated, including carbon monoxide, carbon dioxide, and hydrogen bromide.

| Protective Equipment | Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear. |

- Personnel Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as detailed in Section 4. Avoid breathing dust. Ensure adequate

ventilation.

- Environmental Precautions: Prevent the substance from entering drains or public waters.
- Containment and Cleanup: Vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dusty conditions. Clean the spill area thoroughly.

Handling, Storage, and Personal Protection

Proper handling and storage are essential to minimize risk.

Table 5: Handling and Storage Conditions

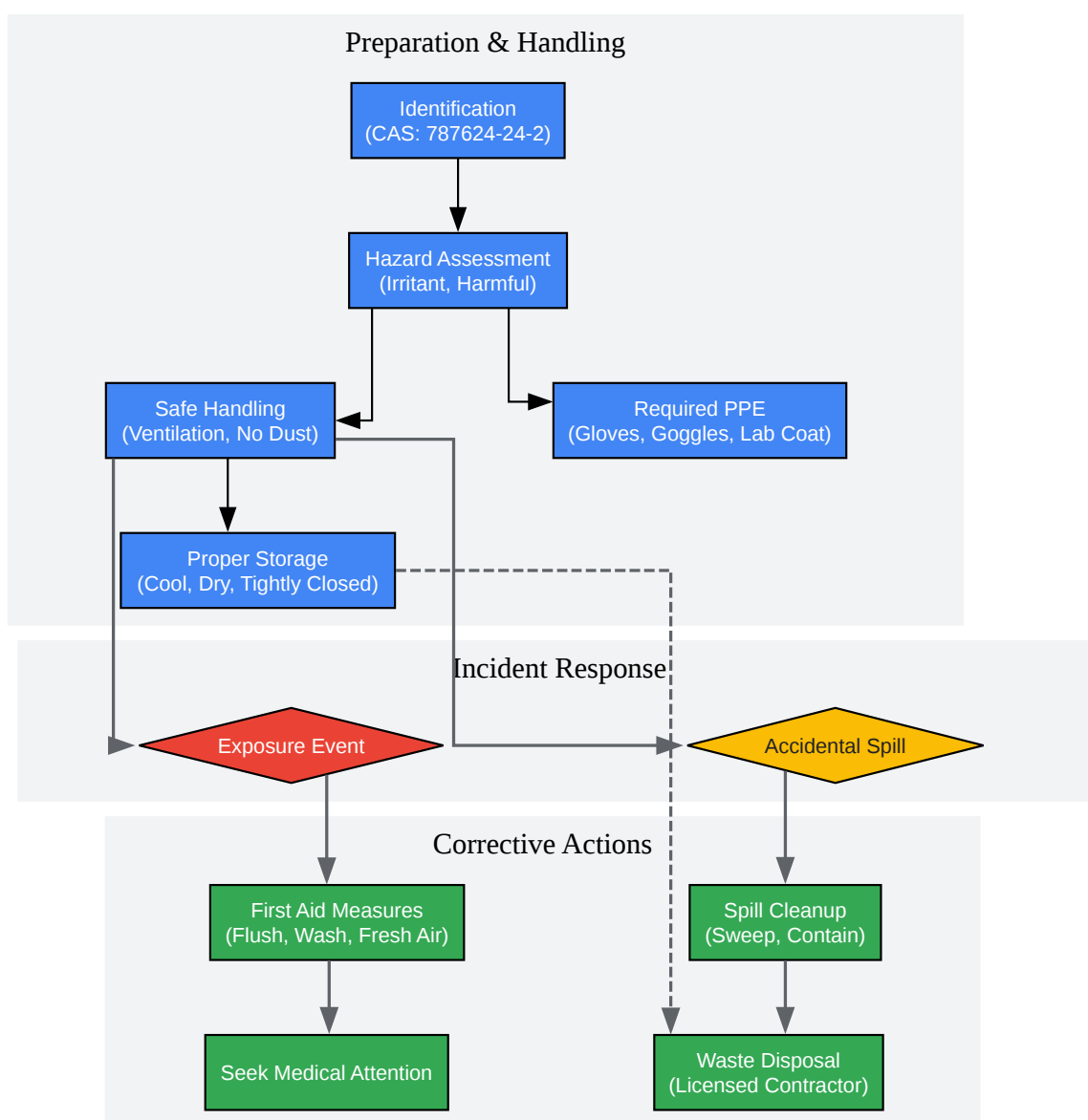
Condition	Requirement
Handling	Use with adequate ventilation. Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling. Avoid the formation of dust.
Storage	Store in a cool, dry, well-ventilated area. Keep the container tightly closed. Recommended storage temperatures vary; options include refrigerator (2-8°C) or frozen (-20°C) for long-term stability.

| Incompatible Materials | Strong oxidizing agents and strong acids. |

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to EN166 or OSHA's 29 CFR 1910.133 regulations.
- Skin Protection: Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH or European Standard EN 149 approved respirator.

Safety Workflow and Logic

The following diagram illustrates the logical flow for safely managing **4-Bromobenzoic-d4 acid** in a laboratory setting.



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Caption: Logical workflow for handling **4-Bromobenzoic-d4 acid**.

This guide summarizes the key safety data for **4-Bromobenzoic-d4 acid**. Users should always consult the specific Safety Data Sheet provided by their supplier before handling this chemical and adhere to all institutional safety protocols.

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